

An In-Depth Technical Guide to Sculponeatic Acid

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Compound of Interest

Compound Name: *Sculponeatic acid*

Cat. No.: *B1151703*

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Abstract

Sculponeatic acid, a novel A-ring contracted oleanane triterpenoid, represents a unique chemical scaffold with potential for significant biological activity. First isolated from the plant *Isodon sculponeata*, its distinct structure warrants further investigation for therapeutic applications. This technical guide provides a comprehensive overview of the current knowledge on **Sculponeatic acid**, including its physicochemical properties, a detailed experimental protocol for its isolation, and its elucidated chemical structure based on spectroscopic analysis. While specific biological activity and signaling pathway data for **Sculponeatic acid** remain limited, this guide also explores the known biological activities of the broader class of oleanane triterpenoids to provide a predictive context for future research.

Core Molecular Data

This section summarizes the fundamental physicochemical properties of **Sculponeatic acid**.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₄₆ O ₄	[1]
Molecular Weight	470.7 g/mol	[1][2]
CAS Number	1169806-02-3	[2]
Class	A-ring contracted oleanane triterpenoid	[2]
Appearance	Powder	[2]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]

Experimental Protocols

The following protocol for the isolation and purification of **Sculponeatic acid** is based on the methodology reported in the primary literature describing its discovery[2].

Plant Material

The aerial parts of *Isodon sculponeata* (Lamiaceae) were collected and air-dried.

Extraction

- The dried and powdered aerial parts of *I. sculponeata* were extracted with 70% acetone at room temperature.
- The resulting extract was concentrated under reduced pressure to yield a crude residue.

Isolation and Purification

The crude extract was subjected to a multi-step chromatographic purification process:

- Silica Gel Column Chromatography: The crude extract was initially fractionated by column chromatography on a silica gel column.

- RP-18 Column Chromatography: Fractions of interest from the silica gel column were further purified using reversed-phase (RP-18) column chromatography.
- Sephadex LH-20 Column Chromatography: Final purification was achieved by chromatography on a Sephadex LH-20 column to yield pure **Sculponeatic acid**.

Structure Elucidation

The chemical structure of **Sculponeatic acid** was determined through extensive spectroscopic analysis, including:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Infrared (IR) Spectroscopy: To identify functional groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Including ^1H -NMR, ^{13}C -NMR, and 2D-NMR experiments (COSY, HMQC, HMBC) to establish the connectivity of atoms and the stereochemistry of the molecule.

Note: The specific spectral data (chemical shifts, coupling constants, etc.) from the original publication are essential for unambiguous structure confirmation and should be consulted for detailed analysis.

Molecular Structure and Spectroscopic Data

The structure of **Sculponeatic acid** was elucidated as a novel A-ring contracted oleanane triterpenoid. While the specific spectral data from the primary literature is not fully available in the search results, a representative summary is provided below.

Spectroscopic Data	Description
^1H -NMR	The proton NMR spectrum would be expected to show characteristic signals for multiple methyl groups, olefinic protons, and protons adjacent to carbonyl and hydroxyl groups, consistent with a triterpenoid structure.
^{13}C -NMR	The carbon NMR spectrum would display 30 distinct signals, including those corresponding to carbonyl carbons, olefinic carbons, and a variety of sp^3 -hybridized carbons within the pentacyclic framework.
Mass Spectrometry	High-resolution mass spectrometry would confirm the molecular formula of $\text{C}_{30}\text{H}_{46}\text{O}_4$.
IR Spectroscopy	The IR spectrum would likely show absorption bands indicative of hydroxyl ($-\text{OH}$), carbonyl ($\text{C}=\text{O}$), and carbon-carbon double bond ($\text{C}=\text{C}$) functional groups.

Biological Activity and Signaling Pathways (Predictive Context)

Direct experimental data on the biological activity and signaling pathways of **Sculponeatic acid** is not yet available in the public domain. However, based on the activities of other oleanane triterpenoids, several potential areas of investigation can be proposed.

Potential Biological Activities

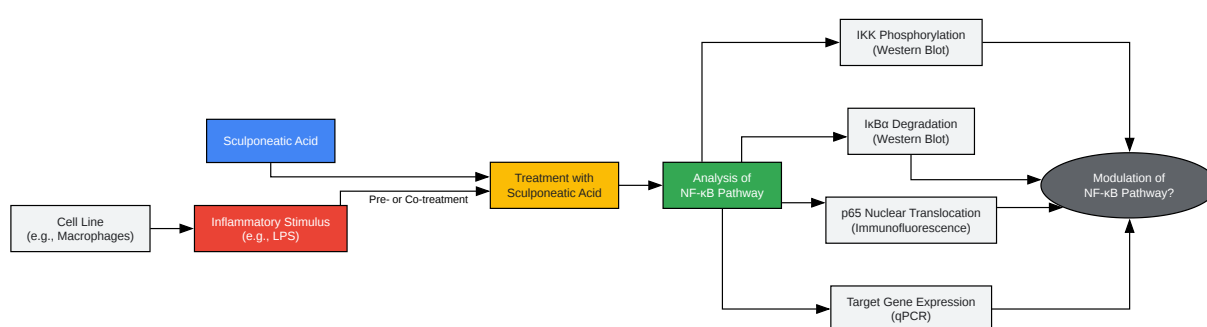
Oleanane triterpenoids are known to exhibit a wide range of biological activities, including:

- Anti-inflammatory effects: Many triterpenoids inhibit key inflammatory mediators.
- Cytotoxic/Anticancer activity: Some oleanane derivatives have shown promising activity against various cancer cell lines.

- Antimicrobial properties: Activity against bacteria and fungi has been reported for this class of compounds.
- Hepatoprotective effects: Protection against liver damage is another noted activity.

Potential Signaling Pathway Involvement

Given its structural class, **Sculponeatic acid** may modulate key cellular signaling pathways. The following diagram illustrates a generalized workflow for investigating the potential involvement of a novel compound like **Sculponeatic acid** in a known signaling pathway, such as the NF- κ B pathway, which is frequently modulated by triterpenoids.



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Caption: A generalized workflow for investigating the effect of **Sculponeatic acid** on the NF- κ B signaling pathway.

Future Directions

The unique A-ring contracted structure of **Sculponeatic acid** makes it a compelling candidate for further research. Key future directions include:

- **Total Synthesis:** Development of a synthetic route to **Sculponeatic acid** would enable the production of larger quantities for extensive biological screening and the generation of novel analogs.
- **Biological Screening:** A broad-based screening of **Sculponeatic acid** against various disease models (e.g., cancer cell lines, inflammatory assays) is necessary to identify its primary biological activities.
- **Mechanism of Action Studies:** Once a significant biological activity is identified, detailed studies are required to elucidate the underlying molecular mechanisms and identify its protein targets and effects on signaling pathways.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and evaluation of derivatives of **Sculponeatic acid** will be crucial for optimizing its potency and selectivity for any identified biological targets.

Conclusion

Sculponeatic acid is a structurally novel natural product with significant potential for drug discovery and development. This guide provides the foundational knowledge required for researchers to embark on further investigation of this intriguing molecule. The detailed experimental protocol for its isolation, coupled with the predictive context of oleanane triterpenoid bioactivity, offers a solid starting point for unlocking the therapeutic potential of **Sculponeatic acid**. Future studies focusing on its synthesis, biological activity, and mechanism of action are eagerly anticipated and will be critical in determining its place in the landscape of natural product-based therapeutics.

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